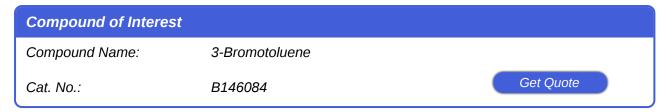


# An In-depth Technical Guide to 3-Bromotoluene

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CAS Number: 591-17-3[1][2][3]

This technical guide provides a comprehensive overview of **3-Bromotoluene** (also known as m-bromotoluene), a key chemical intermediate in various industrial and research applications. The document details its chemical and physical properties, synthesis protocols, reactivity, and safety information, tailored for researchers, scientists, and professionals in drug development.

## **Core Properties of 3-Bromotoluene**

**3-Bromotoluene** is a halogenated aromatic hydrocarbon with the chemical formula C<sub>7</sub>H<sub>7</sub>Br.[4] It presents as a colorless to pale yellow liquid at room temperature and is characterized by a mild aromatic odor.[4][5] While it is only slightly soluble in water, it is soluble in most common organic solvents.[4][6]

The quantitative properties of **3-Bromotoluene** are summarized in the table below for easy reference and comparison.



Property	Value	Citations
CAS Number	591-17-3	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Br	[1][2][4]
Molecular Weight	171.03 g/mol	[1][7]
Appearance	Colorless to light yellow liquid	[4][6]
Melting Point	-40 °C (-40 °F)	[2][7]
Boiling Point	182.1 - 183.7 °C at 760 mmHg	[2][6]
Density	1.41 g/mL at 25 °C	[6]
Flash Point	60 °C (140 °F)	[2][3][7]
Vapor Pressure	1.1 ± 0.3 mmHg at 25°C	[2]
Refractive Index	1.552 at 20 °C	[6]
Solubility	Insoluble in water; soluble in ethanol and ether.	[6]
LogP (Octanol/Water)	3.41 - 3.45	[2][7]

# **Synthesis and Experimental Protocols**

**3-Bromotoluene** is primarily synthesized through two main routes: the electrophilic bromination of toluene or via diazotization of a substituted aniline precursor. A well-documented experimental protocol involves the deamination of 3-bromo-4-aminotoluene.

This method involves the diazotization of 3-bromo-4-aminotoluene followed by a reduction step, which removes the amino group.[1][8]

#### Experimental Protocol:

 Step 1: Diazotization: A mixture of 95% ethanol, concentrated sulfuric acid, and 3-bromo-4aminotoluene is prepared in a flask equipped with a mechanical stirrer. The mixture is cooled to 10°C.[1][8]

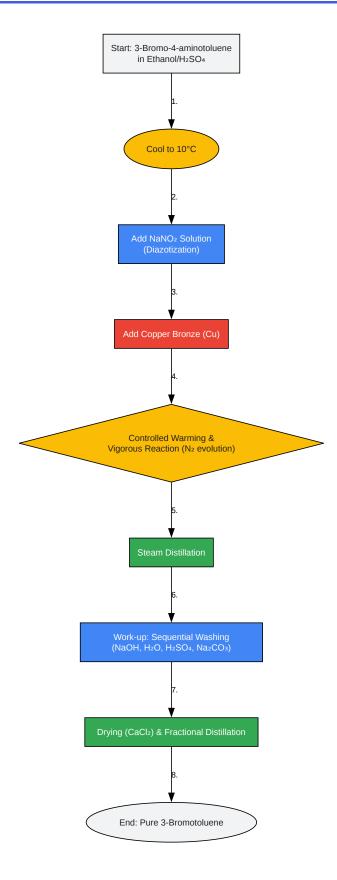
## Foundational & Exploratory





- Step 2: Nitrite Addition: A solution of sodium nitrite is added slowly while maintaining the reaction temperature at or below 10°C. The mixture is stirred for an additional 20 minutes after the addition is complete.[1]
- Step 3: Reduction: Copper powder (copper bronze), previously washed with ether, is added to the diazotized solution.[1][8] The flask is then warmed cautiously to initiate the reaction, which is characterized by a vigorous evolution of nitrogen gas and the formation of acetaldehyde.[1] The reaction is controlled by cooling in an ice water bath as needed.[8]
- Step 4: Isolation and Purification: After the reaction subsides, the mixture is heated on a steam bath.[8] The product is then isolated via steam distillation. The organic phase from the distillate is separated and washed sequentially with 10% sodium hydroxide, water, concentrated sulfuric acid, and a 5% sodium carbonate solution.[1]
- Step 5: Final Distillation: The washed organic layer is dried with anhydrous calcium chloride, filtered, and distilled. The fraction collected at 180-183 °C is pure **3-bromotoluene**.[1]





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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Bromotoluene].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146084#3-bromotoluene-cas-number-and-properties]

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